

Application Notes and Protocols for DMX-129

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Compound of Interest

Compound Name: DMX-129
Cat. No.: B12405867

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Abstract

DMX-129 is a potent and selective dual inhibitor of I κ B kinase ϵ (IKK ϵ) and TANK-binding kinase 1 (TBK1).^[1] These non-canonical I κ B kinases are critical mediators in the innate immune response, playing a key role in the production of type I interferons. Dysregulation of the IKK ϵ /TBK1 signaling pathway has been implicated in various pathological conditions, including autoimmune diseases, cancer, and metabolic disorders. This document provides detailed protocols for the laboratory handling, storage, and experimental application of **DMX-129** to facilitate further research into its therapeutic potential.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **DMX-129** is presented in Table 1. This information is essential for accurate preparation of stock solutions and for understanding the compound's general characteristics.

Table 1: Chemical and Physical Properties of **DMX-129**

Property	Value	Reference
Chemical Name	DMX-129	[1]
Synonyms	Not specified	
CAS Number	1623123-95-4	[1]
Molecular Formula	C ₁₉ H ₁₇ FN ₈	[1]
Molecular Weight	376.39 g/mol	[1]
Appearance	Crystalline solid	
Purity	≥98% (or as specified by supplier)	
Solubility	Soluble in DMSO	[1]
IC ₅₀	<30 nM for both TBK1 and IKKε	[1]

Laboratory Handling and Storage

Proper handling and storage of **DMX-129** are crucial to maintain its stability and ensure the safety of laboratory personnel.

Personal Protective Equipment (PPE)

When handling **DMX-129**, especially in its powdered form, it is essential to use appropriate personal protective equipment to avoid inhalation, ingestion, and skin contact.

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) should be worn.
- **Lab Coat:** A standard laboratory coat is required.
- **Eye Protection:** Safety glasses with side shields or goggles should be worn.
- **Respiratory Protection:** If handling large quantities of the powder or if there is a risk of aerosolization, a NIOSH-approved respirator is recommended.

Storage Conditions

The stability of **DMX-129** is dependent on the storage conditions. Adherence to the recommended storage temperatures is critical for preserving the compound's integrity.

Table 2: Recommended Storage Conditions for **DMX-129**

Form	Storage Temperature	Duration	Reference
Powder	-20°C	2 years	[1]
In DMSO	4°C	2 weeks	[1]
In DMSO	-80°C	6 months	[1]

- **Stock Solutions:** It is recommended to prepare a concentrated stock solution in dimethyl sulfoxide (DMSO). For long-term storage, aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.

Waste Disposal

Dispose of **DMX-129** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste.

Experimental Protocols

The following protocols provide a general framework for in vitro and in vivo studies involving **DMX-129**. Researchers should optimize these protocols for their specific experimental systems.

In Vitro Kinase Assay

This protocol is designed to determine the inhibitory activity of **DMX-129** against IKK ϵ and TBK1.

Materials:

- Recombinant human IKK ϵ and TBK1 enzymes

- Kinase buffer (e.g., 25 mM HEPES, pH 7.5, 10 mM MgCl₂, 1 mM DTT, 2.5 mM β-glycerophosphate, 0.1 mM Na₃VO₄)
- ATP
- Substrate (e.g., IRF3-derived peptide)
- **DMX-129**
- DMSO (for dissolving **DMX-129**)
- 96-well assay plates
- Plate reader

Procedure:

- Prepare a serial dilution of **DMX-129** in DMSO. The final DMSO concentration in the assay should be kept below 1%.
- Add the kinase, substrate, and **DMX-129** (or DMSO vehicle control) to the wells of a 96-well plate.
- Initiate the kinase reaction by adding ATP.
- Incubate the plate at 30°C for a predetermined time (e.g., 60 minutes).
- Stop the reaction and measure the kinase activity using a suitable method, such as a phosphospecific antibody-based detection system or a luminescence-based ATP detection assay.
- Calculate the IC₅₀ value by plotting the percentage of inhibition against the logarithm of the **DMX-129** concentration.

Cell-Based Assays

This protocol outlines a general procedure for evaluating the effect of **DMX-129** on IKKε/TBK1 signaling in a cellular context.

Materials:

- Cell line of interest (e.g., HEK293T, THP-1)
- Cell culture medium and supplements
- **DMX-129**
- Stimulus to activate the IKK ϵ /TBK1 pathway (e.g., poly(I:C), cGAMP)
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- Antibodies for Western blotting (e.g., anti-phospho-IRF3, anti-IRF3, anti-phospho-TBK1, anti-TBK1)

Procedure:

- Seed cells in appropriate culture plates and allow them to adhere overnight.
- Pre-treat the cells with various concentrations of **DMX-129** (or DMSO vehicle control) for a specified duration (e.g., 1-2 hours).
- Stimulate the cells with an appropriate agonist to activate the IKK ϵ /TBK1 pathway.
- After the desired stimulation time, wash the cells with ice-cold PBS and lyse them.
- Determine the protein concentration of the cell lysates.
- Analyze the phosphorylation status of key signaling proteins (e.g., IRF3, TBK1) by Western blotting.

Western Blotting Protocol

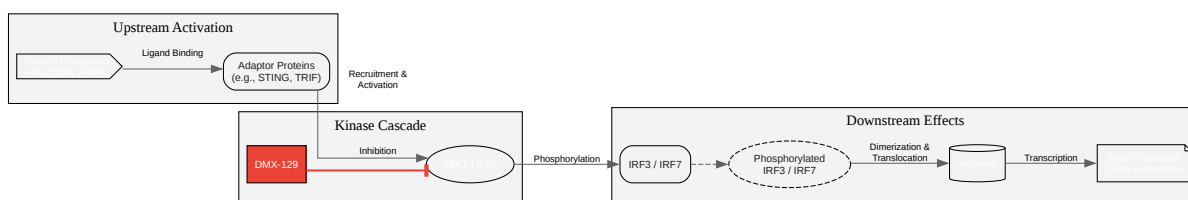
Procedure:

- Load equal amounts of protein from each cell lysate onto an SDS-PAGE gel.
- Separate the proteins by electrophoresis.

- Transfer the separated proteins to a PVDF or nitrocellulose membrane.
- Block the membrane with a suitable blocking buffer (e.g., 5% non-fat milk or BSA in TBST) for 1 hour at room temperature.
- Incubate the membrane with the primary antibody overnight at 4°C.
- Wash the membrane with TBST.
- Incubate the membrane with an appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane with TBST.
- Detect the protein bands using an enhanced chemiluminescence (ECL) substrate and an imaging system.

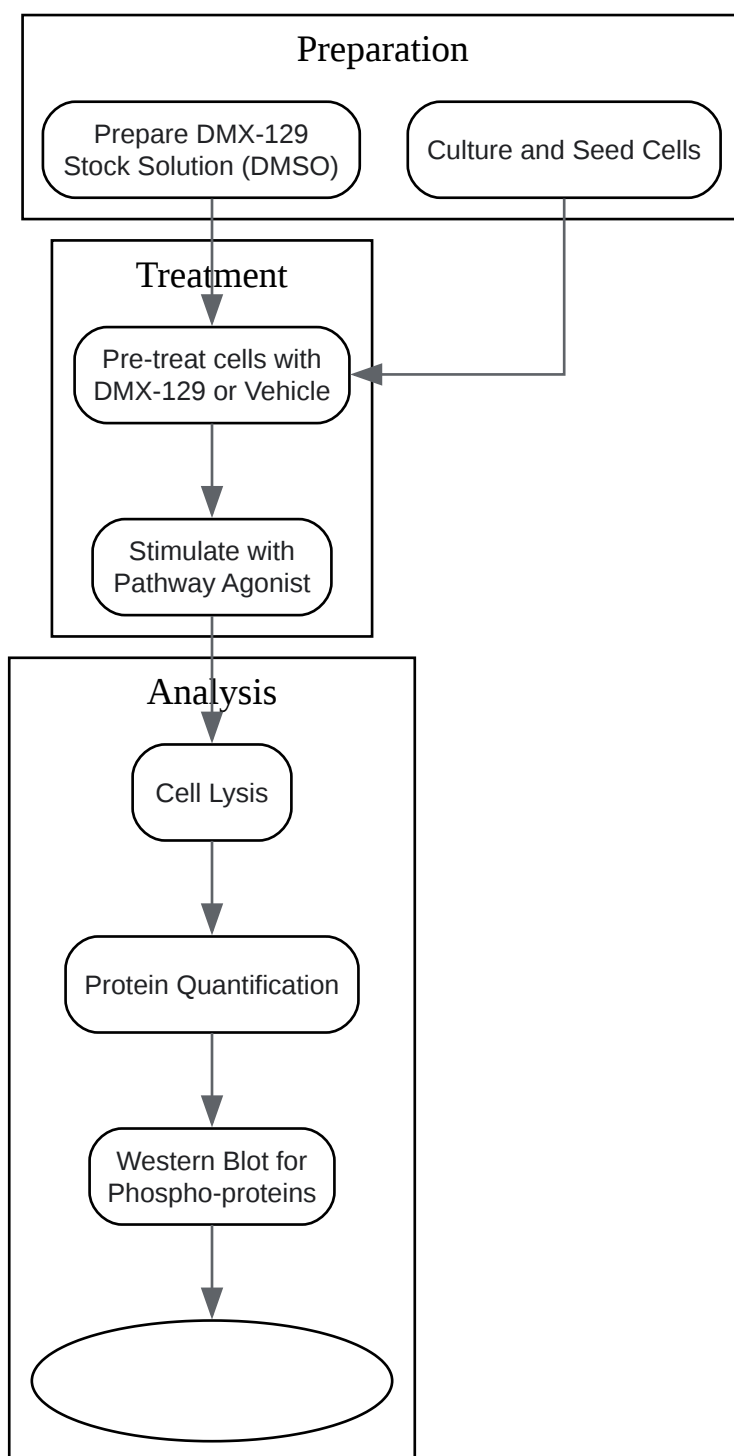
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the IKK ϵ /TBK1 signaling pathway and a typical experimental workflow for studying the effects of **DMX-129**.



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Caption: IKK ϵ /TBK1 signaling pathway and the inhibitory action of **DMX-129**.



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Caption: A typical experimental workflow for in vitro evaluation of **DMX-129**.

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References

- 1. DMX-129 Datasheet DC Chemicals [dcchemicals.com]
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